

Essential Safety and Operational Guide for Handling Gp100 (25-33), mouse TFA

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Compound of Interest

Compound Name: Gp100 (25-33), mouse TFA

Cat. No.: B10828564

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Gp100 (25-33), mouse TFA**. The presence of Trifluoroacetic Acid (TFA) as a counter-ion in this peptide product necessitates stringent safety protocols due to its corrosive nature. Adherence to these guidelines is essential for ensuring personal safety and proper laboratory practice.

Personal Protective Equipment (PPE)

Given that **Gp100 (25-33), mouse TFA** is a lyophilized powder that is hygroscopic and becomes corrosive upon contact with moisture, and its solutions are acidic, a comprehensive PPE strategy is mandatory.

Core PPE Requirements:

- **Eye and Face Protection:** At a minimum, ANSI Z87.1-compliant safety goggles with side shields are required to protect against dust particles and splashes.[1] For procedures with a higher risk of splashing, such as reconstituting larger quantities or handling bulk solutions, a face shield should be worn in addition to safety goggles.[2][3]
- **Hand Protection:** Chemical-resistant nitrile gloves are the minimum requirement for handling this product.[2] For extended contact or when handling larger volumes of dissolved peptide, consider double-gloving or using gloves made of more robust materials like butyl rubber or Viton.[2] Always inspect gloves for tears or holes before use and replace them immediately if contaminated.

- **Body Protection:** A standard laboratory coat must be worn to protect skin and clothing.^{[2][4]} Ensure the lab coat is fully buttoned. For tasks with a significant splash potential, a chemical-resistant apron over the lab coat is recommended.^[2]
- **General Laboratory Attire:** Full-length pants and closed-toe shoes are mandatory at all times in the laboratory where this substance is handled.^{[1][2]}
- **Respiratory Protection:** All handling of the lyophilized powder, especially weighing, and any procedure that could generate aerosols from solutions, must be conducted within a certified chemical fume hood to prevent inhalation.^{[2][5]} If a fume hood is not available, a NIOSH-approved respirator may be necessary; in such cases, a formal respiratory protection analysis should be conducted by your institution's Environmental Health and Safety (EHS) department.^[2]

Quantitative Data for Trifluoroacetic Acid (TFA)

The primary hazards associated with **Gp100 (25-33)**, **mouse TFA** stem from the TFA component. The following table summarizes key quantitative data for TFA.

Property	Value	Source
Chemical Formula	C ₂ HF ₃ O ₂	^[5]
Molecular Weight	114.02 g/mol	^[5]
Boiling Point	72.4 °C (162.3 °F)	^[6]
Melting Point	-15.4 °C (4.3 °F)	^[6]
pH	2 (100 g/L aq. sol)	^[7]
Occupational Exposure Limits	No established PEL (OSHA) or REL (NIOSH)	^{[2][8]}

Safety and Handling Protocol

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store the lyophilized peptide at -20°C or -80°C in a tightly sealed container, protected from moisture and light.[\[9\]](#)
- Log the compound in your chemical inventory system.

Preparation and Handling (inside a chemical fume hood):

- Allow the container to equilibrate to room temperature before opening to prevent condensation of moisture, which can react with the TFA salt.
- Don appropriate PPE as outlined above.
- Carefully weigh the desired amount of lyophilized powder. Avoid creating dust.
- To reconstitute, slowly add the desired solvent (e.g., sterile water, DMSO) to the vial containing the peptide. Do not add the peptide to the solvent.
- Gently vortex or pipette to dissolve the peptide completely.
- If storing the peptide in solution, it is recommended to create single-use aliquots and store them at -20°C or -80°C to minimize freeze-thaw cycles.[\[1\]](#)

Operational and Disposal Plan

All waste containing **Gp100 (25-33), mouse TFA** must be treated as hazardous chemical waste due to the presence of TFA.[\[2\]](#)[\[10\]](#)

Waste Segregation and Collection:

- Solid Waste:
 - Contaminated consumables such as weighing paper, pipette tips, and empty vials should be collected in a designated, sealed, and clearly labeled hazardous waste container.[\[10\]](#)
 - The container should be labeled "Hazardous Waste" and include the full chemical name: "**Gp100 (25-33), mouse TFA**".[\[10\]](#)
- Liquid Waste:

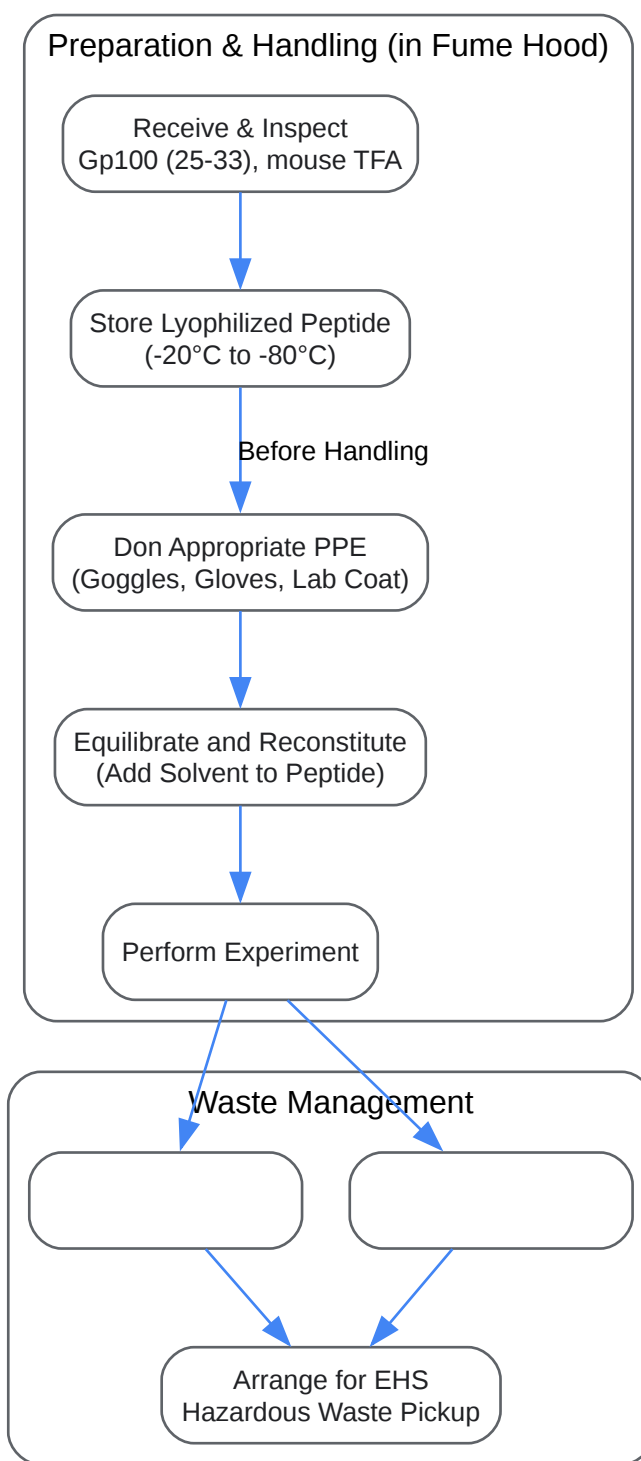
- All solutions containing the peptide must be collected in a dedicated, leak-proof, and chemically compatible (e.g., high-density polyethylene) liquid hazardous waste container.
[10]
- The container must be clearly labeled "Hazardous Waste," with the full chemical name and the solvent used.[10]
- Never pour solutions containing this product down the drain.[2][5]
- Sharps Waste:
 - Any needles or syringes contaminated with this product must be disposed of in a designated, puncture-resistant sharps container.[10]

Disposal Procedure:

- Keep all hazardous waste containers securely closed except when adding waste.
- Store waste containers in a designated satellite accumulation area within the laboratory.
- Once a waste container is full, arrange for pickup through your institution's EHS department.
[10]

Experimental Workflow and Safety Diagram

The following diagram illustrates the essential workflow for the safe handling and disposal of **Gp100 (25-33), mouse TFA**.



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Caption: Workflow for handling **Gp100 (25-33), mouse TFA**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Gp100 (25-33), mouse TFA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10828564#personal-protective-equipment-for-handling-gp100-25-33-mouse-tfa]

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